

Using A 779 trifluoroacetate in isolated organ bath experiments.

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Compound of Interest

Compound Name: A 779 trifluoroacetate

Cat. No.: B10819161

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Application Note: Pharmacological Profiling of the Mas Receptor using **A 779 Trifluoroacetate** in Isolated Organ Bath Assays

Executive Summary

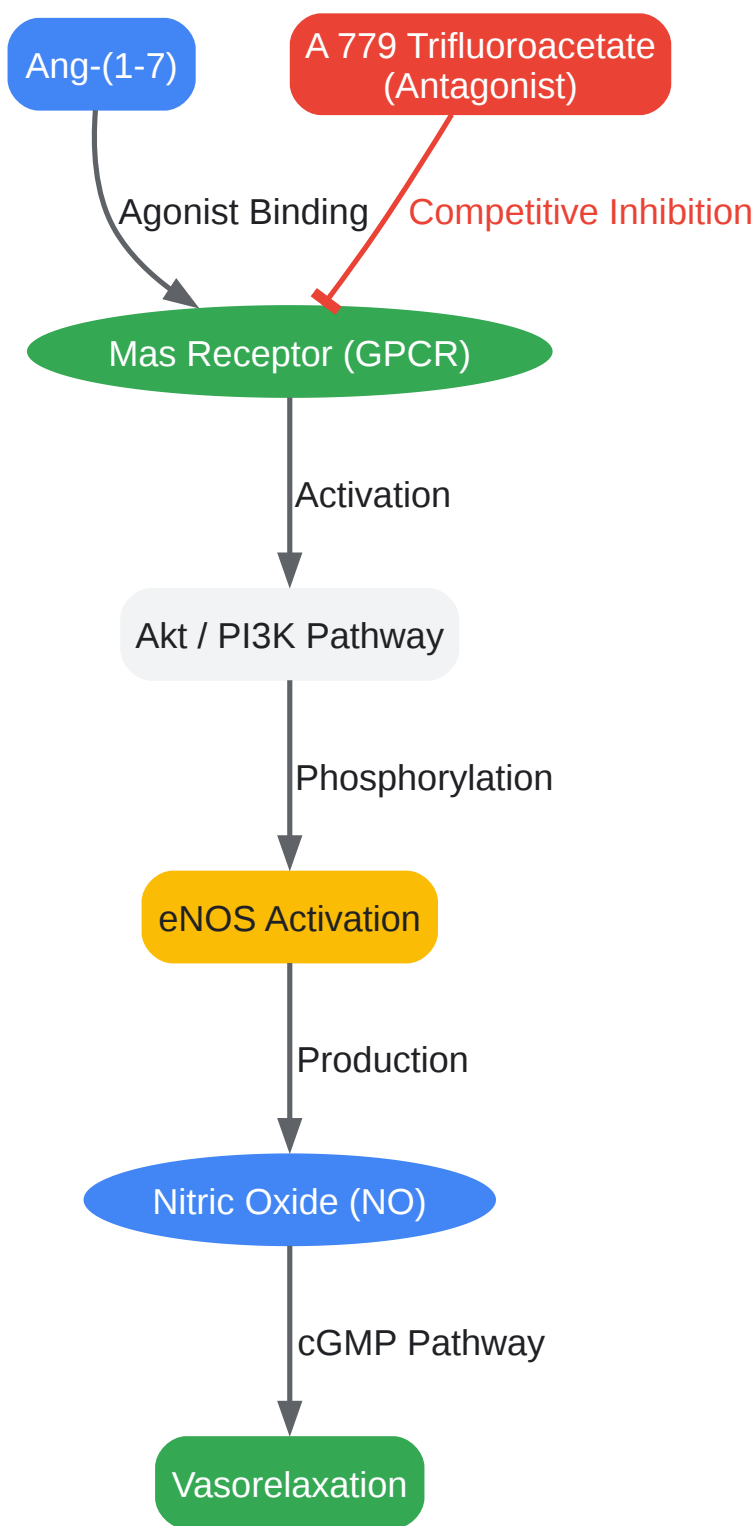
The classical understanding of the Renin-Angiotensin System (RAS) has expanded beyond the Angiotensin II/AT1 receptor axis to include the counter-regulatory ACE2/Angiotensin-(1-7)/Mas receptor axis. Angiotensin-(1-7) [Ang-(1-7)] induces vasorelaxation, anti-proliferation, and anti-inflammatory effects[1]. To rigorously interrogate this pathway in functional tissue assays, researchers rely on **A 779 trifluoroacetate**, a synthetic heptapeptide and the gold-standard competitive antagonist for the Mas receptor[2]. This guide outlines the causal mechanisms, physicochemical properties, and a self-validating isolated organ bath protocol for utilizing A 779 in vascular reactivity studies.

Pharmacological Context & Causality

A 779 (D-Ala7-Ang-(1-7)) is structurally identical to Ang-(1-7) except for the substitution of D-Alanine at the 7th position[2]. This modification strips the peptide of its intrinsic agonistic efficacy while retaining high binding affinity ($IC_{50} = \sim 0.3$ nM) for the G protein-coupled Mas receptor[2].

In isolated vascular beds (e.g., aortic rings or mesenteric arteries), Ang-(1-7) binding to the Mas receptor triggers the PI3K/Akt pathway, leading to the phosphorylation of endothelial nitric oxide synthase (eNOS) and subsequent Nitric Oxide (NO) production[3]. NO diffuses into the adjacent smooth muscle, inducing cGMP-mediated vasorelaxation.

The Causality of Antagonism: By pre-incubating isolated tissues with A 779, researchers competitively occupy the Mas receptor binding sites. If the subsequent application of Ang-(1-7) fails to induce vasorelaxation in the presence of A 779, it proves that the observed physiological response is strictly Mas-receptor dependent, rather than an off-target effect on AT1 or AT2 receptors[4].



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Ang-(1-7)/Mas receptor signaling pathway and competitive inhibition by A 779.

Physicochemical & Pharmacological Properties

To ensure reproducible organ bath results, stock solutions must be handled according to the peptide's specific biochemical parameters.

Parameter	Specification
Chemical Name	A-779 trifluoroacetate salt
Peptide Sequence	Asp-Arg-Val-Tyr-Ile-His-D-Ala (D-Ala7-Ang-(1-7))
Target	Mas Receptor (Ang-(1-7) receptor)
Binding Affinity (IC50)	~0.3 nM for Mas (Negligible affinity for AT1R/AT2R)[2]
CAS Number	159432-28-7[2]
Molecular Weight	872.97 g/mol (free base basis)[2]
Solubility	Soluble in Water or PBS (Prepare single-use aliquots)
Working Concentration	1 μ M (10^{-6} M) to 10 μ M in organ bath chambers[3][4]
Storage	Lyophilized powder at -20°C ; Reconstituted aliquots at -80°C [2]

Methodological Framework: Isolated Organ Bath Protocol

The following protocol utilizes a self-validating system to assess Mas receptor-mediated vasorelaxation in rodent aortic rings.

A. Buffer Preparation & Tissue Mounting

- Buffer Setup: Prepare fresh Krebs-Henseleit solution (KHS) and aerate with 95% O₂ / 5% CO₂ (carbogen) at 37°C to maintain a physiological pH of 7.4.

- **Tissue Isolation:** Rapidly excise the thoracic aorta or mesenteric arteries and place them in ice-cold KHS. Carefully clear the adventitial fat under a dissecting microscope, ensuring the delicate endothelial layer is not stretched or rubbed.
- **Mounting:** Cut the vessel into 2–3 mm rings. Mount the rings between two wire hooks in the organ bath chambers connected to isometric force transducers.
- **Equilibration:** Apply a resting tension of 1.5 to 2.0 grams (for rat aorta). Allow the tissue to equilibrate for 45–60 minutes, washing with fresh KHS every 15 minutes to remove endogenous vasoactive metabolites.

B. The Self-Validating System: Endothelial Check

Causality Check: Ang-(1-7) vasorelaxation is entirely dependent on endothelial NO production[3]. If the endothelium is mechanically damaged during dissection, Mas receptor activation will fail to produce relaxation, resulting in a false negative. Therefore, tissue viability and endothelial integrity must be validated before introducing A 779.

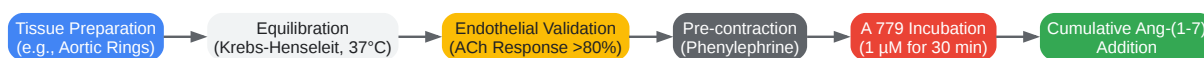
- **Wake-up Protocol:** Expose rings to 60 mM KCl to verify smooth muscle viability and maximal contractile capacity. Wash 3 times until baseline tension is restored.
- **Pre-contraction:** Add Phenylephrine (PE) (10^{-6} M) to achieve a stable sub-maximal contraction plateau.
- **Endothelial Validation:** Add Acetylcholine (ACh) (10^{-5} M). A relaxation response of >80% confirms an intact endothelium. Tissues failing this validation must be discarded. Wash 3 times and allow 30 minutes for baseline recovery.

C. Antagonist Assay Workflow

- **Re-contraction:** Re-contrast the validated rings with PE (10^{-6} M) to establish a stable baseline for the experimental run.
- **A 779 Incubation:** Add **A 779 trifluoroacetate** to the bath to achieve a final concentration of 1 μ M (10^{-6} M)[4].
 - **Causality of Timing:** Incubate for exactly 30 minutes prior to adding the agonist. This temporal window is critical; it allows the competitive antagonist to reach steady-state

equilibrium and fully occupy the Mas receptors before the agonist is introduced[3].

- Agonist Curve: Perform a cumulative concentration-response curve by adding Ang-(1-7) in half-log increments (from 10^{-10} M to 10^{-5} M). Wait for the response to plateau after each addition before adding the next dose.



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Step-by-step isolated organ bath workflow using **A 779 trifluoroacetate**.

Data Interpretation & Troubleshooting

- Positive Mas-Receptor Confirmation: In vehicle-treated control rings, Ang-(1-7) should produce a dose-dependent relaxation curve. In rings pre-incubated with A 779, this relaxation curve should be significantly right-shifted or completely abolished[3][4].
- Troubleshooting Lack of Relaxation: If control rings fail to relax to Ang-(1-7) despite passing the ACh endothelial check, verify the expression levels of the Mas receptor in your specific tissue model. Mas receptor expression can be heavily downregulated in certain disease states (e.g., severe diabetes or advanced aging), which blunts the Ang-(1-7) response independent of A 779 application.

References

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